

A Technical Guide to cis-3-Aminocyclohexanecarboxylic Acid in Medicinal Chemistry

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Compound of Interest

Compound Name: *cis-3-Aminocyclohexanecarboxylic acid*

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Executive Summary

Cis-3-Aminocyclohexanecarboxylic acid (cis-3-ACHC) is a non-proteinogenic, cyclic amino acid that has garnered significant attention in medicinal chemistry. Its defining feature is a conformationally constrained cyclohexane scaffold, which positions an amino and a carboxylic acid group in a specific spatial arrangement. This rigid structure makes it a valuable tool for probing biological systems and a powerful building block for novel therapeutics. Primarily recognized as a selective inhibitor of neuronal GABA uptake, cis-3-ACHC serves as a crucial lead compound in the development of agents targeting neurological disorders. This guide provides an in-depth exploration of its chemical properties, pharmacological significance, synthetic methodologies, and diverse applications in modern drug discovery, offering researchers and drug development professionals a comprehensive resource on this versatile molecule.

Core Molecular Profile of cis-3-Aminocyclohexanecarboxylic Acid

Fundamental Chemical and Physical Properties

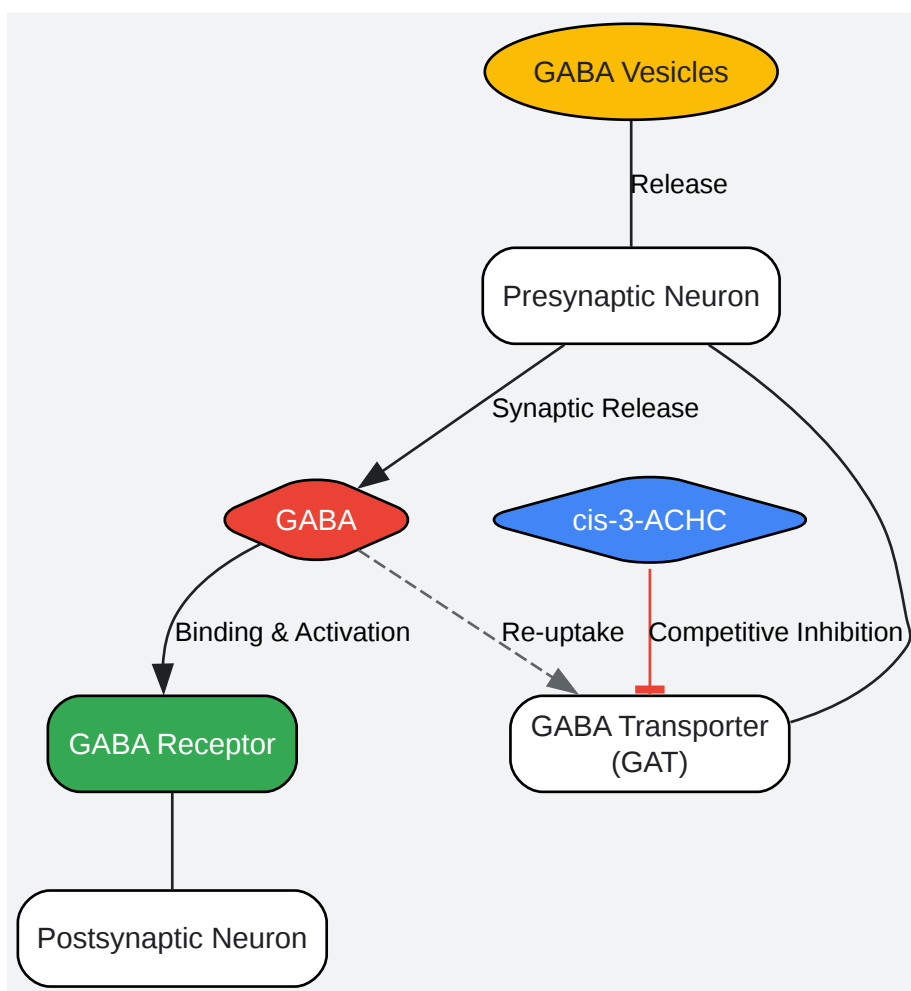
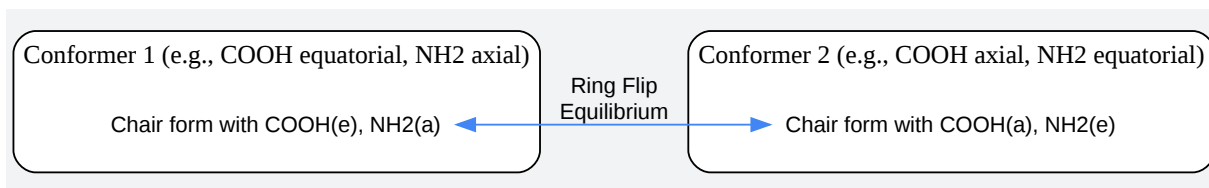
Cis-3-Aminocyclohexanecarboxylic acid is an organic compound characterized by a cyclohexane ring substituted with both an amino and a carboxylic acid functional group.^[1] The

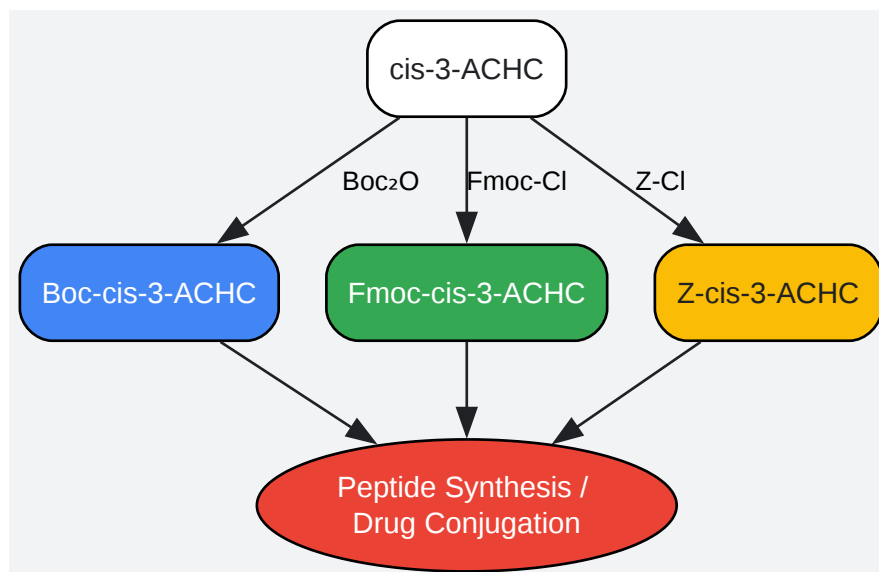
'cis' designation indicates that these two functional groups reside on the same face of the ring, a stereochemical feature that is fundamental to its biological activity.^[1] It is a chiral molecule, existing as a pair of enantiomers: (1R,3S) and (1S,3R).^{[1][2]}

Property	Value	Source
CAS Number	16636-51-4	^{[1][2][3]}
Molecular Formula	C ₇ H ₁₃ NO ₂	^{[1][2]}
Molecular Weight	143.19 g/mol	^[1]
IUPAC Name	rel-(1R,3S)-3-aminocyclohexane-1-carboxylic acid	^{[1][2]}
Synonyms	cis-ACHC, cis-3-Aminocyclohexane-1-carboxylic acid	^{[1][2]}
Appearance	White to off-white crystalline powder	^[4]

Conformational Analysis: The Basis of Biological Recognition

The therapeutic potential of cis-3-ACHC is intrinsically linked to its three-dimensional structure. The cyclohexane ring predominantly adopts a stable chair conformation to minimize steric and torsional strain. In the cis isomer, this necessitates that one functional group occupies an axial (a) position while the other occupies an equatorial (e) position. The molecule exists in a dynamic equilibrium between two rapidly interconverting chair conformers. This constrained geometry mimics the folded conformation of the neurotransmitter γ-aminobutyric acid (GABA), allowing it to interact with specific biological targets.





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